

4-Propylbenzaldehyde safety data sheet

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Compound of Interest

Compound Name: 4-Propylbenzaldehyde

Cat. No.: B1360211

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An In-depth Technical Guide to the Safety of 4-Propylbenzaldehyde

This technical guide provides a comprehensive overview of the safety data for **4-Propylbenzaldehyde**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and toxicological studies, presented in a structured format for clarity and ease of comparison.

Chemical and Physical Properties

4-Propylbenzaldehyde is a colorless to pale yellow liquid with a characteristic almond-like odor.^[1] It is an aromatic aldehyde with a propyl group attached to the benzene ring.^[1]

Table 1: Physical and Chemical Properties of **4-Propylbenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O	[2]
Molecular Weight	148.20 g/mol	[3]
CAS Number	28785-06-0	[4]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	239.9 °C at 760 mmHg	[5]
Density	1.0050 g/mL at 25 °C	[4][6]
Flash Point	103 °C (closed cup)	[6]
Refractive Index	n ₂₀ /D 1.532	[6]
Storage Temperature	2-8°C	[6]

Toxicological Data

The primary acute toxicological concern for **4-Propylbenzaldehyde** is ingestion. Studies on skin and eye irritation suggest it is not a skin irritant but may cause reversible eye irritation.

Table 2: Acute Toxicity Data for **4-Propylbenzaldehyde**

Test	Species	Route	Result	Classification	Source(s)
LD50	Rat	Oral	1600 mg/kg	Harmful if swallowed (GHS Category 4)	[4]
Acute Dermal Irritation	Rabbit	Dermal	No irritation observed (Score: 0.00)	Not classified as a skin irritant	[7]
Acute Eye Irritation	Rabbit	Ocular	Reversible eye irritation observed	May cause eye irritation	[8]

Note: The dermal and eye irritation studies were sourced from regulatory submissions where the specific chemical name was redacted. However, the context of the search strongly suggests the data pertains to **4-Propylbenzaldehyde**.

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Propylbenzaldehyde** is classified as follows:

Table 3: GHS Classification of **4-Propylbenzaldehyde**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning

Experimental Protocols

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This protocol outlines the procedure for determining the acute oral toxicity of a substance like **4-Propylbenzaldehyde**.



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Caption: Workflow for Acute Oral Toxicity Testing (OECD 423).

Acute Dermal Irritation - OECD Guideline 404

This protocol is used to assess the potential of a substance to cause skin irritation.[1]

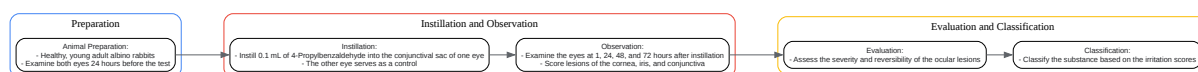


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Caption: Workflow for Acute Dermal Irritation Testing (OECD 404).

Acute Eye Irritation - OECD Guideline 405

This protocol is designed to determine the potential of a substance to cause eye irritation or damage.[9][10]

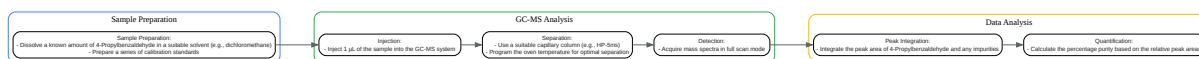


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Caption: Workflow for Acute Eye Irritation Testing (OECD 405).

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for determining the purity of a **4-Propylbenzaldehyde** sample.



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Caption: Workflow for Purity Analysis by GC-MS.

Safe Handling and Storage

Handling: Use in a well-ventilated area.[4] Avoid contact with skin, eyes, and clothing.[4] Wash thoroughly after handling.[4]

Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[4] Keep container tightly closed.[4]

First Aid Measures

- After inhalation: Move to fresh air.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After swallowing: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Stability and Reactivity

4-Propylbenzaldehyde is stable under recommended storage conditions. It is incompatible with strong oxidizing agents. Hazardous decomposition products formed under fire conditions include carbon oxides.

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